

What are the physicochemical properties of 6-Hydroxytropinone

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Compound of Interest

Compound Name: 6-Hydroxytropinone

Cat. No.: B1255331

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An In-depth Technical Guide to the Physicochemical Properties of **6-Hydroxytropinone**

This guide provides a comprehensive overview of the physicochemical properties of **6-Hydroxytropinone**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

6-Hydroxytropinone, a derivative of tropinone, is a key intermediate in the synthesis of various pharmaceuticals. Its physicochemical properties are crucial for understanding its behavior in biological systems and for the development of analytical methods and synthetic routes.

Table 1: Chemical Identifiers of 6-Hydroxytropinone

Identifier	Value
IUPAC Name	(1R,5R)-6-hydroxy-8-methyl-8-azabicyclo[3.2.1]octan-3-one
CAS Number	5932-53-6
Molecular Formula	C ₈ H ₁₃ NO ₂ [1][2][3][4]
Canonical SMILES	CN1C2CC(C1CC(=O)C2)O[2]
InChI Key	UOHSTKWPZWFYTF-LSBSRIOGSA-N

Table 2: Quantitative Physicochemical Data of 6-Hydroxytropinone

Property	Value	Unit	Source
Molecular Weight	155.19	g/mol	
Melting Point	120-121	°C	
Boiling Point (Predicted)	291.6 ± 35.0	°C	
LogP (Octanol-Water Partition Coefficient)	-1.00		
log10WS (Water Solubility, Calculated)	-0.41		
pKa	Not available in cited literature		
Density (Predicted)	1.2 ± 0.1	g/cm ³	
Flash Point (Predicted)	130.1 ± 25.9	°C	

Table 3: Qualitative Solubility Profile of 6-Hydroxytropinone

Solvent	Solubility
Water	Soluble (based on calculated log10WS)
Organic Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below.

Determination of Melting Point

The melting point of **6-Hydroxytropinone** can be determined using a standard capillary melting point apparatus.

Materials:

- **6-Hydroxytropinone** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Spatula
- Mortar and pestle (optional)

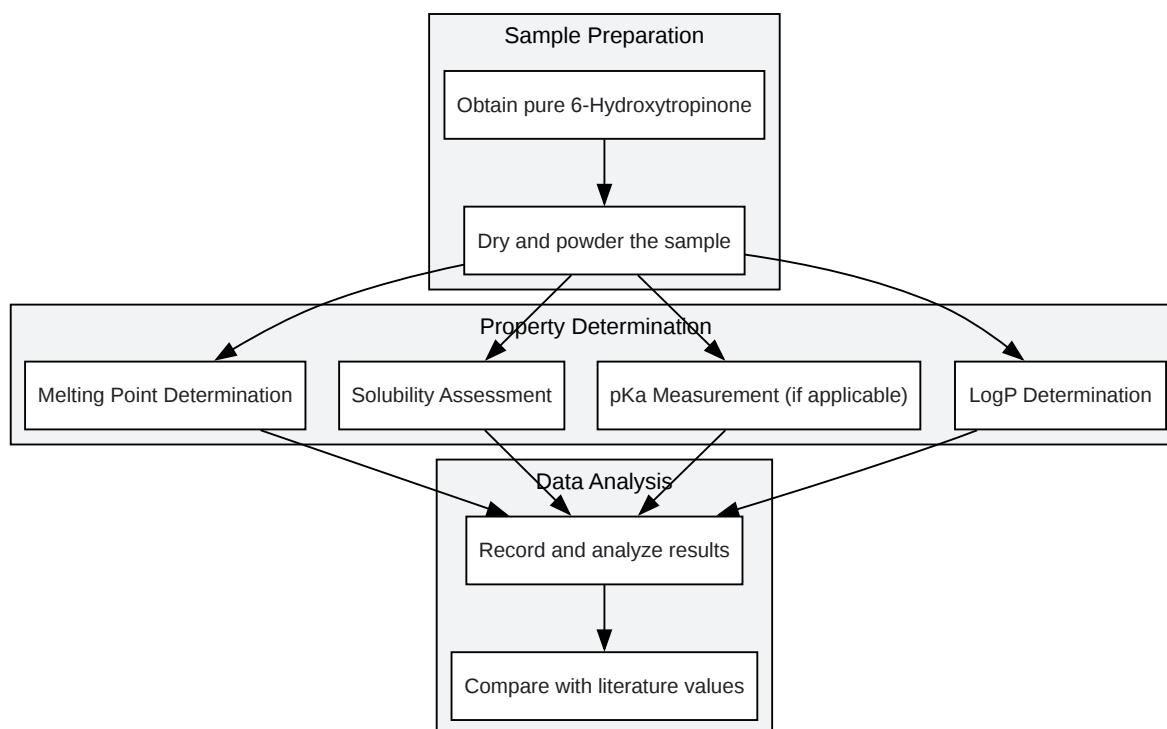
Procedure:

- Ensure the **6-Hydroxytropinone** sample is dry and finely powdered. If necessary, gently grind the sample using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 120 °C.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point of the sample.

Visualizations

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a general workflow for characterizing the physicochemical properties of a compound like **6-Hydroxytropinone**.

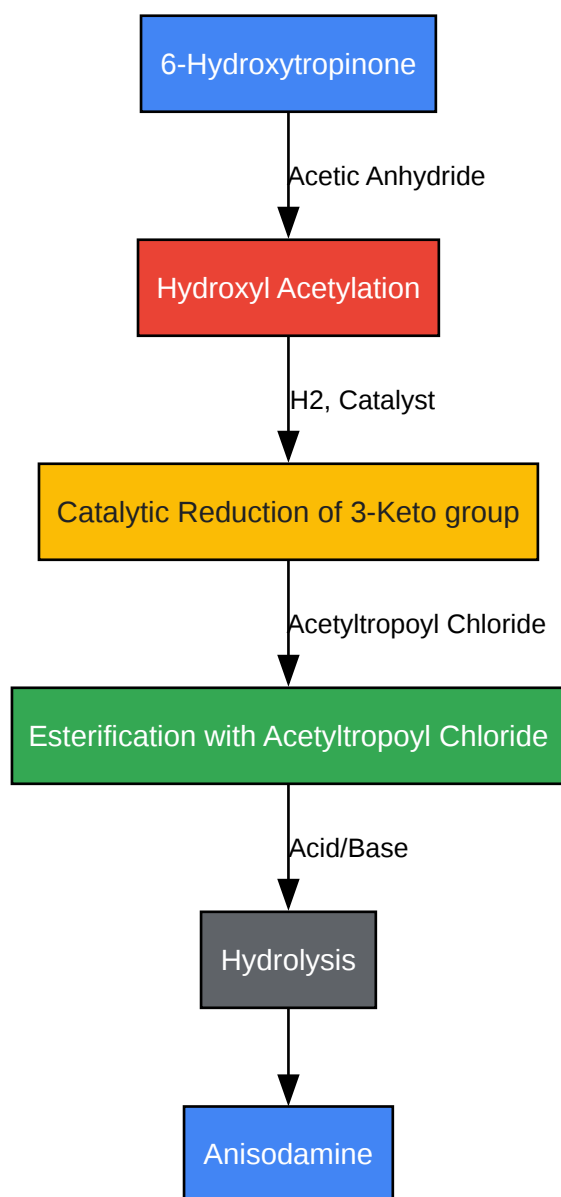


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Workflow for Physicochemical Characterization

Synthetic Pathway: Anisodamine from 6-Hydroxytropinone

6-Hydroxytropinone is a crucial precursor in the synthesis of the anticholinergic drug, anisodamine. The general synthetic route is depicted below.

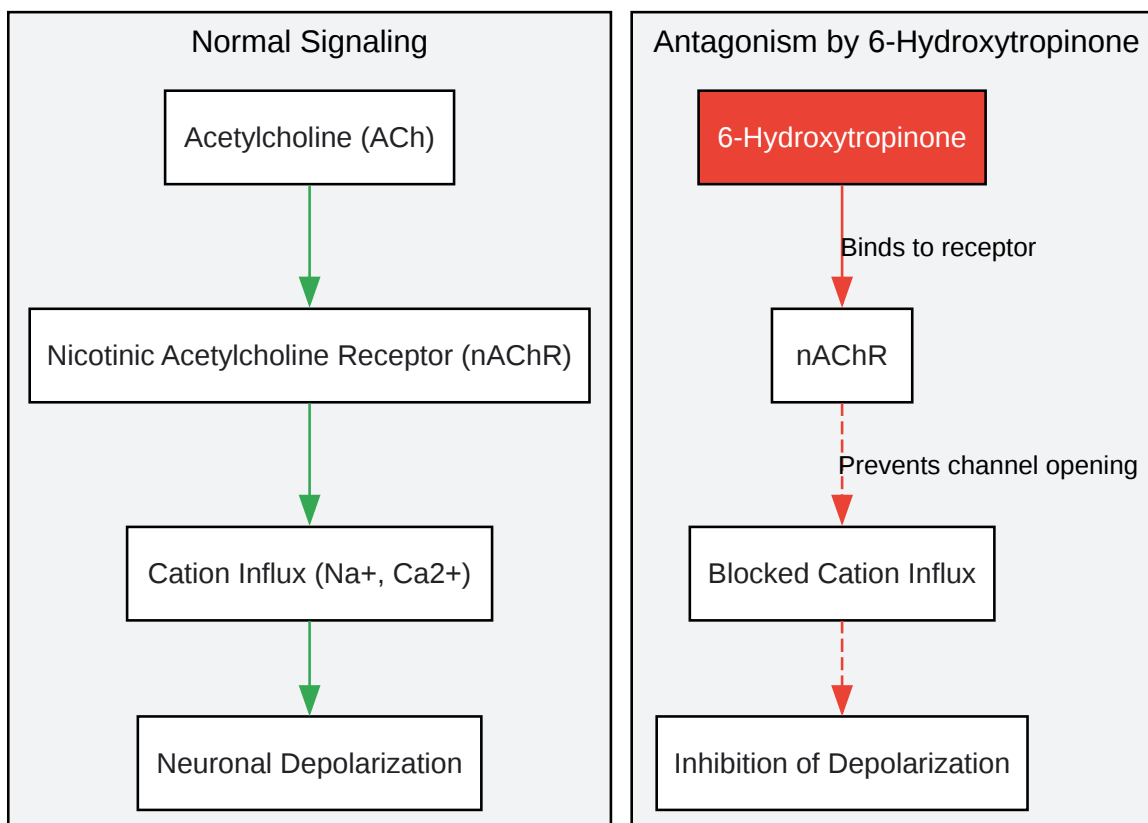


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Synthesis of Anisodamine from **6-Hydroxytropinone**

Signaling Pathway: Nicotinic Acetylcholine Receptor Antagonism

6-Hydroxytropinone has been implicated as an antagonist of nicotinic acetylcholine receptors (nAChRs). The activation of these receptors by acetylcholine (ACh) typically leads to cation influx and neuronal excitation. Antagonists like **6-Hydroxytropinone** block this process.



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Mechanism of nAChR Antagonism

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